

Personal protective equipment for handling 2-Acetylcyclohexanone

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Essential Safety and Handling Guide for 2-Acetylcyclohexanone

This guide provides crucial safety protocols and logistical information for the handling and disposal of **2-Acetylcyclohexanone**, tailored for laboratory and research professionals. Following these procedures is essential for ensuring personal safety and maintaining a secure research environment.

Key Safety and Physical Properties

For quick reference, the following table summarizes the essential quantitative safety and physical data for **2-Acetylcyclohexanone**.



Property	Value	
CAS Number	874-23-7[1]	
Molecular Formula	C ₈ H ₁₂ O ₂ [2][3]	
Molecular Weight	140.18 g/mol [2]	
Appearance	Colorless to light yellow or brown clear liquid[4] [5]	
Flash Point	79 °C (174.2 °F) - closed cup	
Boiling Point	111 - 112 °C @ 18-24 hPa[4]	
Density	1.078 g/mL at 25 °C	
Melting Point	-11 °C[4]	
Storage Class	10 - Combustible liquids	

Operational Plan: Safe Handling and Emergency Procedures

Adherence to a strict operational plan is critical when working with **2-Acetylcyclohexanone**. This section outlines the procedural, step-by-step guidance for its use in a laboratory setting.

Personal Protective Equipment (PPE)

Before handling **2-Acetylcyclohexanone**, all personnel must be equipped with the appropriate PPE. The required equipment is detailed below.



Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side- shields or chemical safety goggles conforming to EN166 or OSHA 29 CFR 1910.133 standards.[1][2][4]	Protects against splashes and vapors.
Skin Protection	Chemical-resistant gloves (e.g., PVC) and impervious protective clothing to prevent skin exposure.[1][2][4][6]	Avoids direct contact with the skin.
Respiratory Protection	Not required under normal use with adequate ventilation.[1] For spill response or in poorly ventilated areas, use a NIOSH-approved respirator with Type A or ABEK filter cartridges.[2] [4][6]	Protects against inhalation of vapors or mists, which may cause respiratory irritation.[2]

Laboratory Handling Protocol

Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[7]
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Keep the chemical away from heat, sparks, open flames, and hot surfaces.[1][5] No smoking is permitted in the handling area.[5][6]
- Identify and remove incompatible materials, such as strong oxidizing agents and strong bases, from the immediate work area.[1]

During Use:

Avoid all personal contact, including the inhalation of vapors or mists.[6]



- Use non-sparking tools and take precautionary measures against static discharge.
- Keep the container tightly closed when not in use.[1][2]

Emergency First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[1][2]
- Skin Contact: Remove all contaminated clothing and shoes immediately. Wash the affected area with soap and plenty of water. Get medical attention if irritation develops.[1][2]
- Inhalation: Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration. Consult a physician.[2][4]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention.[2][4]

Accidental Release Measures (Spills)

In the event of a spill, follow these steps to mitigate the hazard:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Remove Ignition Sources: Immediately remove all sources of ignition from the spill area.[1]
- Containment: Use a non-combustible, inert absorbent material such as sand, silica gel, or acid binder to soak up the spill.[1]
- Collection: Carefully collect the absorbent material and place it into a suitable, closed, and labeled container for disposal.[1][2]
- Decontamination: Clean the spill area thoroughly.
- Prevention: Do not allow the product to enter drains.[2][4]



Disposal Plan

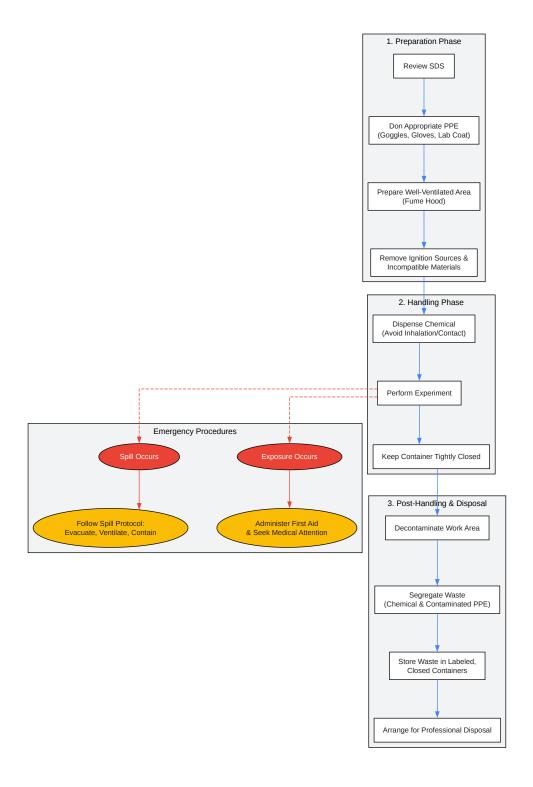
Proper disposal of **2-Acetylcyclohexanone** and its contaminated materials is mandatory to ensure environmental and personnel safety.

- Waste Characterization: All waste must be handled in accordance with local, state, and federal regulations.
- Disposal Method: Unused or surplus **2-Acetylcyclohexanone** should be offered to a licensed professional waste disposal service.[2] This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[4]
- Contaminated Packaging: Dispose of contaminated packaging as unused product.[2][4]
 Puncture containers to prevent reuse.[6]
- Documentation: Maintain accurate records of all disposed chemical waste as required by institutional and regulatory policies.

Visualization: Safe Handling Workflow

The following diagram illustrates the standard workflow for safely handling **2- Acetylcyclohexanone**, from initial preparation to final disposal.





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Caption: Workflow for the safe handling and disposal of **2-Acetylcyclohexanone**.



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